

POE (5) coco amine soil remediation research

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: POE (5) coco amine

CAS No.: 61791-14-8

Cat. No.: S1817540

Get Quote

Understanding Coco Amine Ethoxylates

While not specific to soil remediation, **Coco Amine Ethoxylate Ether** is identified in market research as a **non-ionic surfactant** derived from coconut oil [1]. Its properties are relevant to the field:

- **Primary Functions:** It is recognized for its **emulsifying, wetting, dispersing, and foaming properties** [1].
- **Industry Trend:** There is a growing demand for bio-based surfactants across various industries due to their **biodegradability and environmental profile** [1]. This aligns with the increasing focus on sustainable remediation technologies.

Established Soil Remediation Frameworks

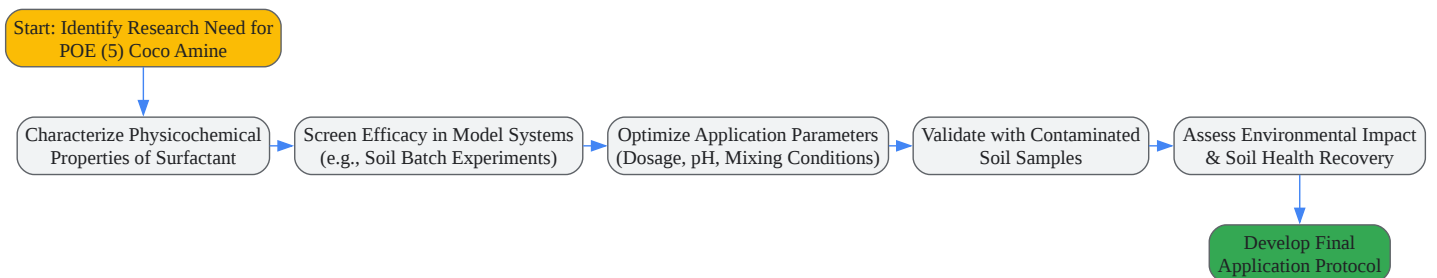
The search results confirm that soil remediation is a mature field with well-defined technique categories. The specific approach chosen depends on the contaminant type, soil nature, and project goals [2] [3]. The table below summarizes the primary categories.

| Technique Category | Core Principle | Common Applications |
|---------------------------------------|--|---|
| Biological Methods [2] [4] [5] | Uses microorganisms/plants to degrade, extract, or stabilize contaminants. | Organic pollutants (petroleum, pesticides), heavy metals [2] [5]. |

| Technique Category | Core Principle | Common Applications |
|---------------------------------|--|---|
| Chemical Methods [2] [6] | Uses chemical reactions to degrade, extract, or immobilize contaminants. | Various organic and inorganic contaminants [6]. |
| Physical Methods [3] | Physically removes or separates contaminants from soil. | Excavation, soil washing, vapor extraction [3]. |
| Thermal Methods [3] | Uses high temperature to destroy or remove contaminants. | Volatile organic compounds, hydrocarbons [3]. |

A Proposed Research Workflow

Given the lack of direct information on **POE (5) Coco Amine**, the following workflow diagram outlines a logical approach to developing your own application notes and protocols. This aligns with standard practices for evaluating new remediation agents [2] [4].



[Click to download full resolution via product page](#)

Suggestions for Further Research

To proceed with your project, I recommend the following actions:

- **Consult Specialized Databases:** Search in-depth scientific databases (e.g., SciFinder, Reaxys, ACS Publications) using the specific chemical name "**Coco Amine Ethoxylate**" and related terms like "**non-ionic surfactant soil remediation**" or "**soil washing agent**".
- **Review Patent Literature:** Patents are often a source of detailed, practical formulations and methods. Look for patents related to surfactant-enhanced remediation.
- **Contact Chemical Manufacturers:** Reach out to manufacturers of coco amine ethoxylates (e.g., Jiangyin Huayuan Chemical, PCC EXOL SA) [1]. They may provide technical data sheets or unpublished application notes.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Ethoxylate Ether Market Outlook 2025-2032 Coco Amine [intelmarketresearch.com]
2. sciencedirect.com/topics/agricultural-and-biological-sciences/ soil ... [sciencedirect.com]
3. A Brief Overview of Contaminated Soil Remediation Methods [tsijournals.com]
4. Biological Methods of Polluted Soil for an Effective... Remediation [fortunejournals.com]
5. Frontiers | Reflections and Insights on the Evolution of the Biological... [frontiersin.org]
6. Market Size to Hit USD 87.13 Billion by 2034 Soil Remediation [precedenceresearch.com]

To cite this document: Smolecule. [POE (5) coco amine soil remediation research]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1817540#poe-5-coco-amine-soil-remediation-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com